

A Comprehensive Technical Guide to the Health and Safety Handling of Crotyl Alcohol

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Compound of Interest

Compound Name: Crotyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential health and safety precautions for handling **crotyl alcohol** (2-buten-1-ol) in a laboratory setting. Adherence to these guidelines is critical for minimizing risks and ensuring a safe working environment.

Chemical and Physical Properties

Crotyl alcohol is a flammable liquid that requires careful handling to prevent ignition.^{[1][2][3][4]} Its properties are summarized below.

Property	Value
CAS Number	6117-91-5[1][2][5][6]
Molecular Formula	C4H8O[1][6]
Molecular Weight	72.11 g/mol [1][6]
Appearance	Clear, light yellow liquid[1][7]
Boiling Point	121-122 °C[4][7]
Flash Point	34 °C (93.2 °F) - closed cup[4]
Density	0.845 g/mL at 25 °C[4][7]
Solubility	166 g/L in water at 20°C[1]
Vapor Pressure	1.8 mm Hg at 20 °C[1]

Toxicological Data

Crotyl alcohol is harmful if swallowed or absorbed through the skin.[1][2][3] The primary routes of exposure are oral, dermal, and inhalation.[1]

Test	Species	Route	Value
LD50	Rat	Oral	793 mg/kg[1][5]
LD50	Rabbit	Dermal	1084 mg/kg[1]
LCLo	Rat	Inhalation	2000 ppm/4H[5]

Experimental Protocols for Toxicological Studies

The toxicological data presented are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Oral LD50 (Acute Oral Toxicity - based on OECD Guideline 401, now superseded)

This test is designed to determine the dose of a substance that is lethal to 50% of the test animals after a single oral administration.[2]

- Test Animals: Typically, young adult rats of a single sex are used.[2]
- Procedure: The test substance is administered by gavage in graduated doses to several groups of animals.[2] The animals are fasted before dosing.[8] Observations of effects and mortality are made over a period of at least 14 days.[9]
- Observations: Animals are observed for signs of toxicity, including tremors, convulsions, salivation, diarrhea, lethargy, and coma.[2] Body weight is recorded weekly.[2]
- Endpoint: At the conclusion of the study, surviving animals are euthanized and necropsied along with those that died during the test to identify any gross pathological changes.[2]

Dermal LD50 (Acute Dermal Toxicity - based on OECD Guideline 402)

This method assesses the health hazards likely to arise from short-term dermal exposure to a chemical.[1][3][5][6]

- Test Animals: Young adult rats, rabbits, or guinea pigs with healthy, intact skin are typically used.[10]
- Procedure: The fur on the dorsal area of the trunk is clipped 24 hours before the test.[10] The test substance is applied to an area of approximately 10% of the body surface and held in contact with the skin for 24 hours under a porous gauze dressing.[7][10]
- Observations: Animals are observed daily for at least 14 days for signs of toxicity and skin irritation.[7] Body weights are recorded at least weekly.[7]
- Endpoint: At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed on all animals.[7]

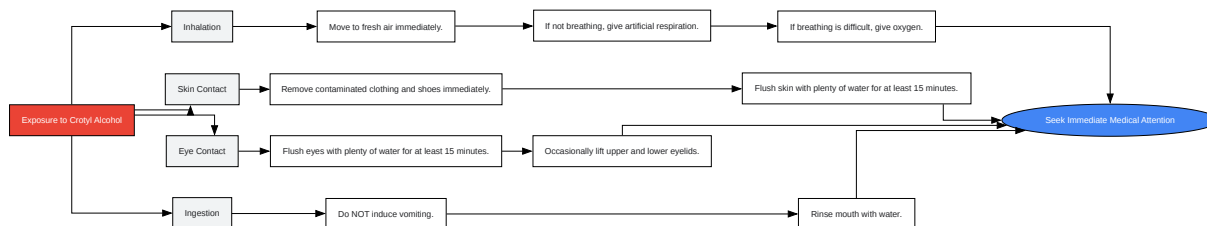
Health Hazards and First Aid

Potential Health Effects:

- Eye Contact: May cause eye irritation.[1]

- Skin Contact: Harmful if absorbed through the skin.[1] Causes skin irritation.[3]
- Ingestion: Harmful if swallowed.[1][2][3] May cause headache, nausea, and vomiting.[1]
- Inhalation: May cause respiratory tract irritation.[1]

First Aid Procedures:



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Caption: First aid procedures for **crotyl alcohol** exposure.

Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[2][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3] No smoking.
[2][3]
- Use non-sparking tools and explosion-proof equipment.[1][2]

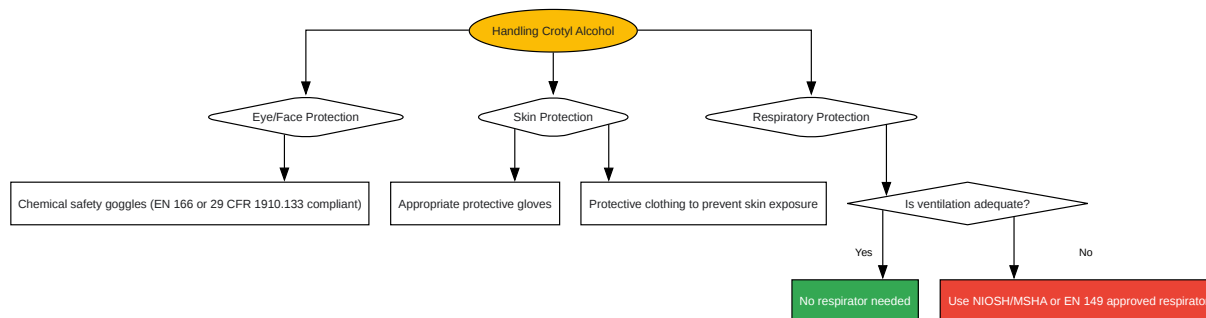
- Ground and bond containers when transferring material to prevent static discharge.[2][9]
- Avoid contact with skin, eyes, and clothing.[1][2] Avoid breathing vapor or mist.[1]
- Wear appropriate personal protective equipment (PPE).[1][2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][3]
- Store in a flammables-area.[1]
- Keep away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, acid chlorides, and acid anhydrides.[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure to **crotyl alcohol**.



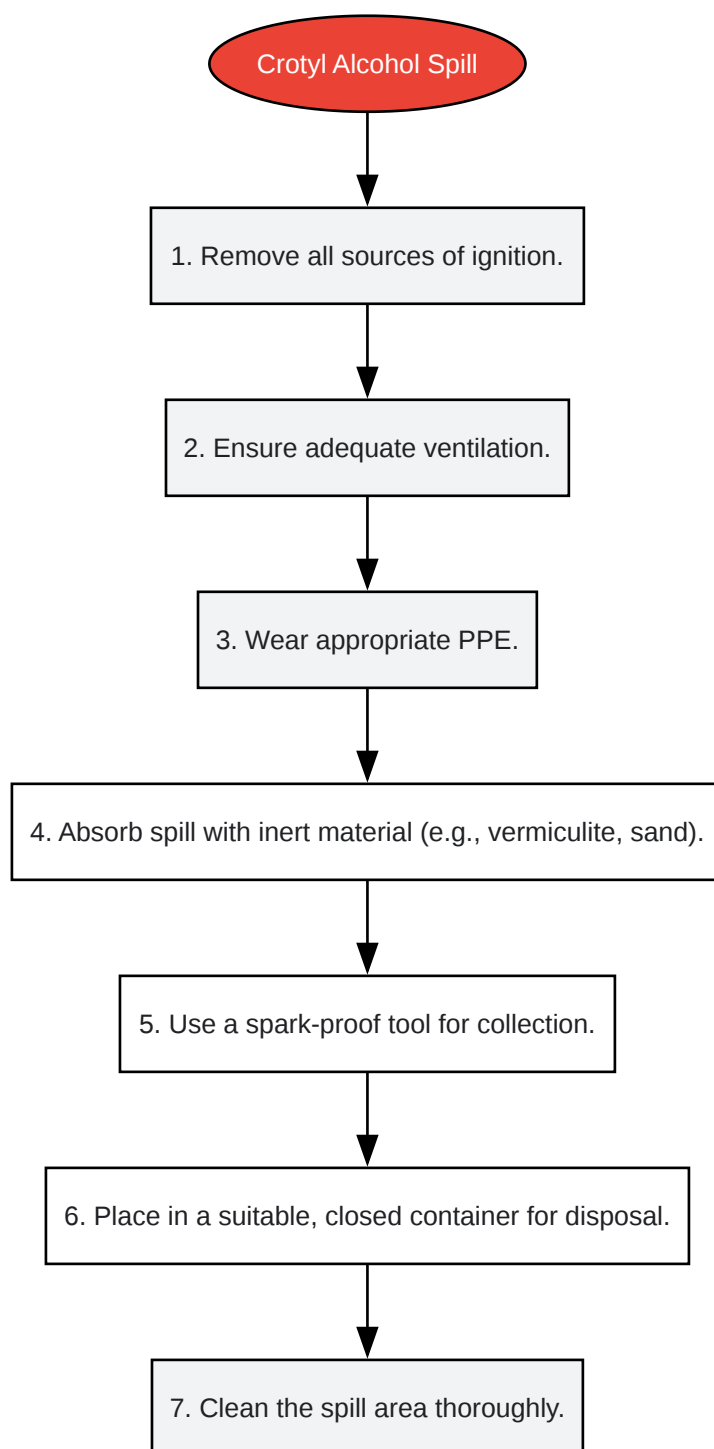
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Caption: Decision tree for selecting appropriate PPE.

Accidental Release and Disposal

Spill Response:

In the event of a spill, follow these procedures to mitigate the hazard.



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Caption: Workflow for handling a **crotyl alcohol** spill.

Disposal: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1] Disposal must be in accordance with federal, state, and local hazardous waste regulations.[1][12]

Incompatibilities and Hazardous Decomposition

- Incompatible Materials: Strong oxidizing agents, strong reducing agents, strong acids, acid chlorides, acid anhydrides, and phosphorus halides.[1]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[1]
- Hazardous Polymerization: Will not occur.[1]

This guide is intended to provide comprehensive health and safety information for the handling of **crotyl alcohol**. It is imperative that all laboratory personnel are thoroughly trained on these procedures before working with this chemical. Always consult the most current Safety Data Sheet (SDS) for the specific product in use.

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